

An In-depth Technical Guide to the Safe Handling of Tetrabutylammonium Trifluoromethanesulfonate

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Compound of Interest

Compound Name:	<i>Tetrabutylammonium Trifluoromethanesulfonate</i>
Cat. No.:	B1273034

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Tetrabutylammonium trifluoromethanesulfonate** (TBATf), a quaternary ammonium salt utilized in organic synthesis and electrochemical applications. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing potential risks.

Chemical Identification and Physical Properties

Tetrabutylammonium trifluoromethanesulfonate, also known as tetrabutylammonium triflate, is a white crystalline powder.^{[1][2]} It is soluble in polar organic solvents but insoluble in water.^[3]

Property	Value	Source
CAS Number	35895-70-6	[4] [5]
Molecular Formula	C17H36F3NO3S	[5] [6]
Molecular Weight	391.53 g/mol	[5] [6]
Melting Point	110-114 °C	[1] [7] [8] [9]
Appearance	White to very pale yellow crystalline powder	[1] [2] [6] [8]
Solubility	Soluble in polar organic solvents (e.g., methanol, ethanol, ether solvents); insoluble in water.	[3] [7]
Stability	Stable at room temperature and under recommended storage conditions. May decompose in the presence of heat.	[7] [10]

Hazard Identification and Classification

TBATf is classified as a hazardous chemical and requires careful handling.[\[4\]](#)[\[11\]](#) The primary hazards are skin, eye, and respiratory irritation.[\[2\]](#)[\[6\]](#)[\[7\]](#)

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement	Pictogram
Skin Corrosion/Irritation	2	H315: Causes skin irritation	
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation	
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	

Source:[2][6]

Hazard Statements:

- H315: Causes skin irritation.[2][6][8]
- H319: Causes serious eye irritation.[2][6][8]
- H335: May cause respiratory irritation.[2][6]

Precautionary Statements:

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
 - P264: Wash skin thoroughly after handling.[8]
 - P270: Do not eat, drink or smoke when using this product.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[8]
- Response:
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[8]

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][8]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P312: Call a POISON CENTER/doctor if you feel unwell.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[8]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[8]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[8]

- Storage:
 - P403 + P233: Store in a well-ventilated place. Keep container tightly closed.
 - P405: Store locked up.
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for Hazard Assessment

The hazard classifications for TBATf are based on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Methodology for Skin Irritation Testing (based on OECD Guideline 404):

- Test Substance Application: A small amount (e.g., 0.5 g) of the test substance is applied to a small area of the skin of a test animal (typically a rabbit). The area is then covered with a gauze patch.
- Exposure Period: The substance is left in contact with the skin for a specified period (e.g., 4 hours).

- Observation: After the exposure period, the patch is removed, and the skin is observed for signs of irritation (erythema and edema) at specific intervals (e.g., 1, 24, 48, and 72 hours).
- Scoring: The severity of the irritation is scored based on a standardized scale. The mean scores are then used to classify the substance's skin irritation potential.

Methodology for Eye Irritation Testing (based on OECD Guideline 405):

- Test Substance Instillation: A small amount (e.g., 0.1 mL or a corresponding weight of solid) of the test substance is instilled into the conjunctival sac of one eye of a test animal (typically a rabbit). The other eye serves as a control.
- Observation: The eyes are observed for signs of irritation (corneal opacity, iritis, conjunctival redness, and chemosis) at specific intervals (e.g., 1, 24, 48, and 72 hours).
- Scoring: The severity of the irritation is scored based on a standardized scale. The scores are used to classify the substance's eye irritation potential.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

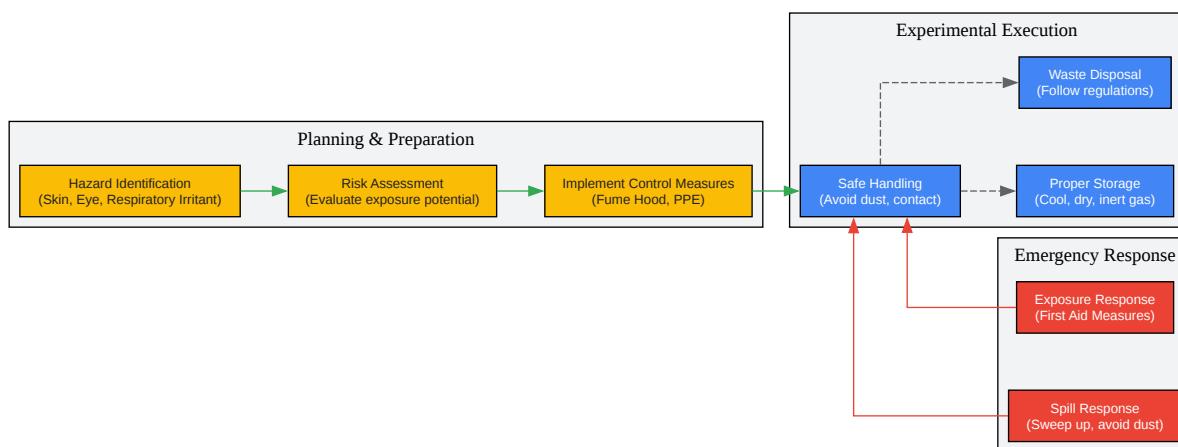
Handling:

- Handle in a well-ventilated place, preferably in a chemical fume hood.[7][8]
- Avoid contact with skin, eyes, and clothing.[4][8]
- Do not breathe dust.[4]
- Wear appropriate personal protective equipment (PPE), including safety glasses with side shields or goggles, chemical-resistant gloves, and a lab coat.[8][10] A NIOSH/MSHA-approved respirator may be necessary if exposure limits are exceeded or irritation is experienced.[11]
- Wash hands thoroughly after handling.[8]
- Keep away from heat, sparks, and open flames.

- Avoid creating dust.[10]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][10]
- Store at room temperature.[10]
- Store under an inert gas.[1][8]
- Incompatible materials include strong oxidizing agents.[4][10] Avoid exposure to moist air or water.[4]



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Caption: Safety and Handling Workflow for **Tetrabutylammonium**

Trifluoromethanesulfonate.

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Measures
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[4][8]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. If skin irritation occurs, get medical attention.[4][8]
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention.[4][10]
Ingestion	Clean mouth with water. Never give anything by mouth to an unconscious person. Get medical attention.[4][10]

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use extinguishing measures that are appropriate to local circumstances and the surrounding environment. Water spray, carbon dioxide (CO₂), dry chemical, or foam.
- **Specific Hazards Arising from the Chemical:** In case of fire, hazardous decomposition products may be released, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and gaseous hydrogen fluoride (HF).[4] The product is combustible and may form explosive vapor-air mixtures.[12]
- **Protective Equipment for Firefighters:** As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive

pressure mode, and full protective gear.[4]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid contact with skin, eyes, and clothing. Avoid breathing dust.[4]
- Environmental Precautions: Do not let the product enter drains.[4]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[4] Avoid creating dust.[10] Cover powder spills with a plastic sheet or tarp to minimize spreading.[10]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[4] Disposal should be in accordance with applicable regional, national, and local laws and regulations.[10] Do not reuse empty containers.[10]

This technical guide is intended to provide comprehensive safety information. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier before handling **Tetrabutylammonium trifluoromethanesulfonate**.

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